

Personal protective equipment for handling 4-Chloroaniline

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Compound of Interest

Compound Name: 4-Chloroaniline

Cat. No.: B138754

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Essential Safety and Handling Guide for 4-Chloroaniline

This guide provides immediate safety, operational, and disposal protocols for laboratory professionals handling **4-Chloroaniline**. Adherence to these procedures is critical due to the significant health risks associated with this compound.

Warning: **4-Chloroaniline** is classified as toxic if swallowed, in contact with skin, or if inhaled, and may cause cancer.[1][2][3] It is also a skin sensitizer and is very toxic to aquatic life with long-lasting effects.[1][3] Handle this chemical with extreme caution.[4]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **4-Chloroaniline**.

Property	Value
Molecular Formula	C ₆ H ₆ ClN
Molecular Weight	127.57 g/mol [3]
Appearance	White or pale yellow solid[5][6]
Melting Point	67 - 70 °C (153 - 158 °F)[7]
Boiling Point	232 °C (450 °F)[1][7]
Flash Point	132 °C (269.6 °F)[1]
Vapor Pressure	0.03 hPa (0.02 mmHg) at 25 °C (77 °F)[7]
Water Solubility	2.2 - 3.9 g/L at 20 °C[1][7]
Density	1.17 - 1.43 g/cm ³ at 20 °C[1][2]
Occupational Exposure	No specific OSHA PEL, NIOSH REL, or ACGIH TLV has been established. All contact should be reduced to the lowest possible level as it is a suspected carcinogen.[4]

Operational and Disposal Plan

This section provides a step-by-step guide for the safe handling and disposal of **4-Chloroaniline**.

Engineering Controls & Storage

- Ventilation: Always handle **4-Chloroaniline** in a well-ventilated area.[8] Operations should be conducted under a local exhaust ventilation system, such as a chemical fume hood, to minimize inhalation exposure.[9]
- Storage: Store containers in a cool, dry, and well-ventilated area, tightly closed.[3][4] Keep away from incompatible materials such as strong acids and oxidizing agents.[4] Protect from direct light and air.[7][10] The storage area should be locked.[1][11]

- Ignition Sources: Prohibit smoking and open flames where **4-Chloroaniline** is used or stored.[\[4\]](#)

Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.

- Hand Protection: Wear chemical-resistant gloves tested according to standards like EN 374. [\[9\]](#)[\[10\]](#) Nitrile or neoprene gloves are recommended.[\[12\]](#) Always inspect gloves for integrity before use.[\[12\]](#)
- Eye and Face Protection: Use chemical safety goggles with side shields or a full-face shield. [\[9\]](#)[\[12\]](#)
- Body Protection: Wear a lab coat or chemical-resistant suit to prevent skin contact.[\[9\]](#)[\[12\]](#) For significant exposure risks, a dust-tight suit is recommended.[\[9\]](#)
- Respiratory Protection: If dust or aerosols can be generated, use a NIOSH-approved supplied-air respirator with a full facepiece operated in a positive-pressure mode.[\[4\]](#) In case of inadequate ventilation, respiratory protection is necessary.[\[3\]](#)

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all safety precautions have been read and understood. [\[1\]](#) Confirm that emergency equipment, such as an eyewash station and safety shower, is accessible.[\[4\]](#)
- Weighing and Transfer: Conduct weighing and transfer operations within a chemical fume hood or other contained ventilation device to prevent dust generation.[\[8\]](#) Avoid creating dust. [\[7\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[4\]](#) Wash hands thoroughly with soap and water after handling the chemical and before leaving the work area.[\[3\]](#)[\[9\]](#)
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[\[9\]](#)[\[11\]](#) Contaminated work clothes should not be taken home.[\[4\]](#)

First Aid and Emergency Procedures

Immediate medical attention is required for any exposure.

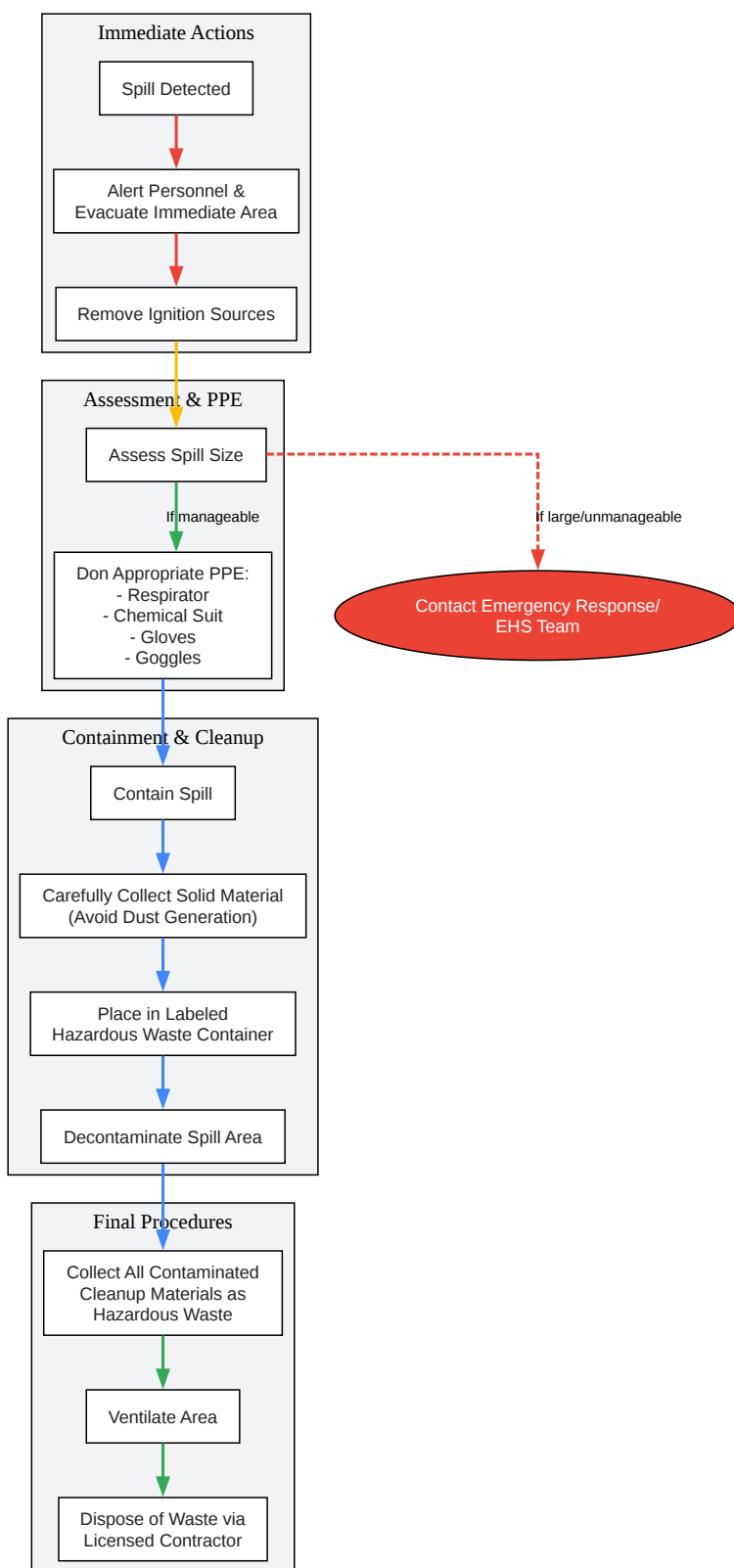
- Inhalation: Move the victim to fresh air and keep them warm and at rest.[1] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical help.[1][2]
- Skin Contact: Immediately remove all contaminated clothing.[2][11] Wash the affected skin area immediately and thoroughly with plenty of soap and water.[1][4] Seek prompt medical attention.[3]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[3][9] Remove contact lenses if present and easy to do so. Continue rinsing and consult a doctor.[9][11]
- Ingestion: Do NOT induce vomiting.[7] Rinse the mouth with water and call a poison center or doctor immediately.[1][2][3]

Decontamination and Disposal Plan

- Waste Classification: **4-Chloroaniline** and any materials contaminated with it (e.g., gloves, wipes, absorbent material) must be treated as hazardous waste.[4][8] The EPA hazardous waste number for p-chloroaniline is P024.[5][8]
- Containerization: Collect waste in suitable, sealed, and clearly labeled containers.[7][12] The label must include "Hazardous Waste" and the chemical name.[12]
- Storage of Waste: Store hazardous waste containers in a designated, secure, and well-ventilated area.[12]
- Disposal: Do not discharge into drains or the environment.[9] Arrange for disposal through a licensed hazardous waste management company, following all local, state, and federal regulations.[1][8][12]

Emergency Workflow: 4-Chloroaniline Spill

The following diagram outlines the procedural steps for managing a spill.



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